

An In-depth Technical Guide to the Antibacterial Spectrum of Fradimycin A Complex

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Compound of Interest

Compound Name: *Fradimycin A*

Cat. No.: *B1487377*

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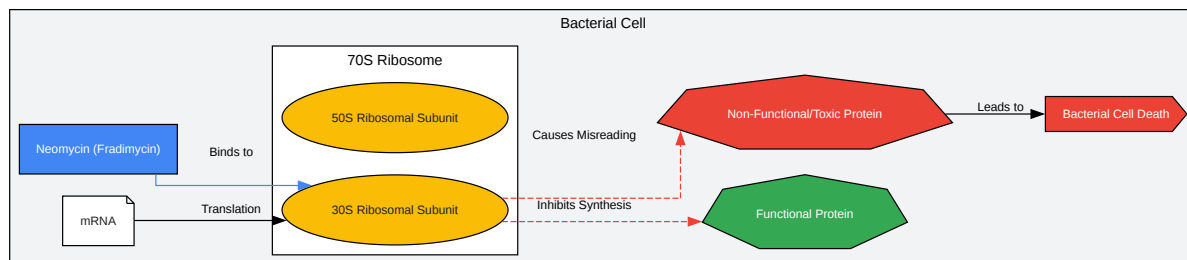
For Researchers, Scientists, and Drug Development Professionals

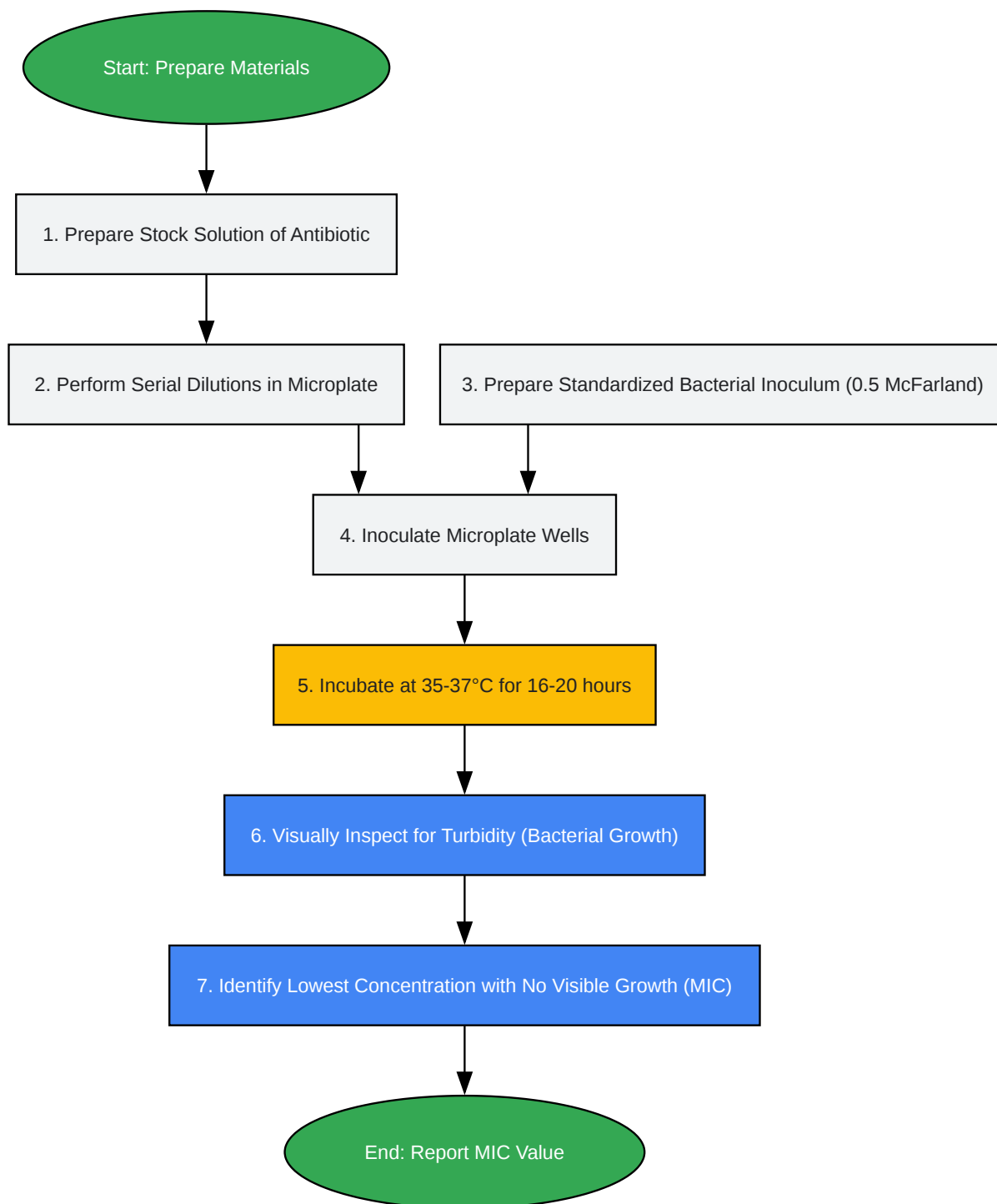
This technical guide provides a comprehensive overview of the antibacterial spectrum of the **Fradimycin A** complex. It is important to note that the term "Fradimycin" can refer to two distinct classes of antibiotics derived from *Streptomyces fradiae*. This guide will address both: the well-established aminoglycoside antibiotic complex, more commonly known as Neomycin, of which Framycetin (or Neomycin B) is a major component, and a newer class of capoamycin-type antibiotics, including **Fradimycin A** and B.

Section 1: The Neomycin/Framycetin Complex (Fradimycin)

The neomycin complex is a mixture of related aminoglycoside antibiotics, primarily Neomycin A, B (Framycetin), and C. It is a broad-spectrum antibiotic, exhibiting bactericidal activity primarily against Gram-negative bacteria and some Gram-positive bacteria.^{[1][2]}

Neomycin exerts its antibacterial effect by irreversibly binding to the 30S ribosomal subunit of susceptible bacteria.^[1] This binding interferes with the decoding site, leading to the misreading of mRNA during protein synthesis. The resulting non-functional or toxic proteins, along with the disruption of polysomes, lead to bacterial cell death.





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References

- 1. droracle.ai [droracle.ai]
- 2. Neomycin - Wikipedia [en.wikipedia.org]
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